Technical Support Center: MMTS (Methyl Methanethiosulfonate)

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Compound of Interest

Compound Name:	*Aminomethyl methanethiosulfonate*
Cat. No.:	*B13406454*

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Current Status: Operational Topic: Stability, Storage, and Experimental Troubleshooting Ticket Priority: High (Reagent Volatility & Hydrolysis Sensitivity)

Core Directive & Overview

What is MMTS? Methyl Methanethiosulfonate (MMTS) is a sulfhydryl-reactive reagent that specifically and reversibly blocks cysteine residues (thiols) by converting them into dithiomethane (–S–S–CH_3) derivatives.[1]

Why use MMTS over NEM or Iodoacetamide?

- Reversibility: Unlike N-ethylmaleimide (NEM) or iodoacetamide, the MMTS modification can be reversed using reducing agents like DTT or

  -mercaptoethanol [1].

- Size: The methyl group added is small (47 Da), minimizing steric disruption compared to bulkier alkylating agents. This makes it ideal for Cysteine Scanning Mutagenesis (SCAM) to probe channel pore accessibility [2].

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Storage & Stability (The "Hardware")

MMTS is chemically fragile. It is volatile and susceptible to nucleophilic attack by water (hydrolysis). Improper storage is the #1 cause of experimental failure.

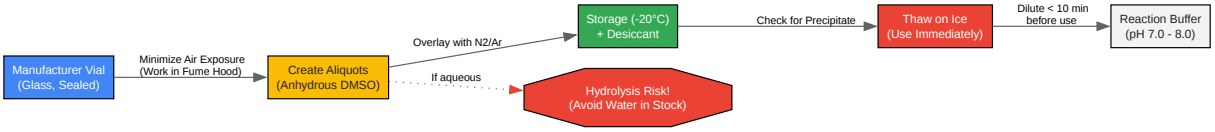
Critical Storage Parameters

Parameter	Condition	Technical Rationale
Temperature	-20°C (Long-term)	Slows spontaneous degradation and hydrolysis. Can be stored at 4°C for days, but -20°C is required for months.
Atmosphere	Inert Gas (Ar or N_2)	MMTS oxidizes and hydrolyzes in moist air. Always overlay vials with nitrogen or argon before resealing.
Physical State	Liquid/Low-Melting Solid	Melting point is ~20–25°C. It may solidify in the fridge. Do not heat aggressively to melt; gentle hand-warming is sufficient.
Container	Glass / Teflon	Volatile sulfur compounds can permeate standard plastics over time. Store in original glass vials with PTFE-lined caps.

Visualizing the Lifecycle

The following diagram illustrates the critical control points for maintaining MMTS integrity from the manufacturer to the bench.

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Caption: Critical control points for MMTS handling. Note that aqueous dilution is the final step, strictly limited to the reaction timeframe to prevent hydrolysis.

Solution Preparation (The "Software")

FAQ: Solvent Compatibility

Q: Can I make a 100 mM stock solution in water? A: NO. MMTS is unstable in water for storage. It hydrolyzes to form methanesulfinic acid and other byproducts.

- Correct Protocol: Prepare stock solutions (e.g., 200 mM to 1 M) in anhydrous DMSO or DMF.
- Stability: In anhydrous DMSO at -20°C, MMTS is stable for months. In water, it degrades within hours to days depending on pH.

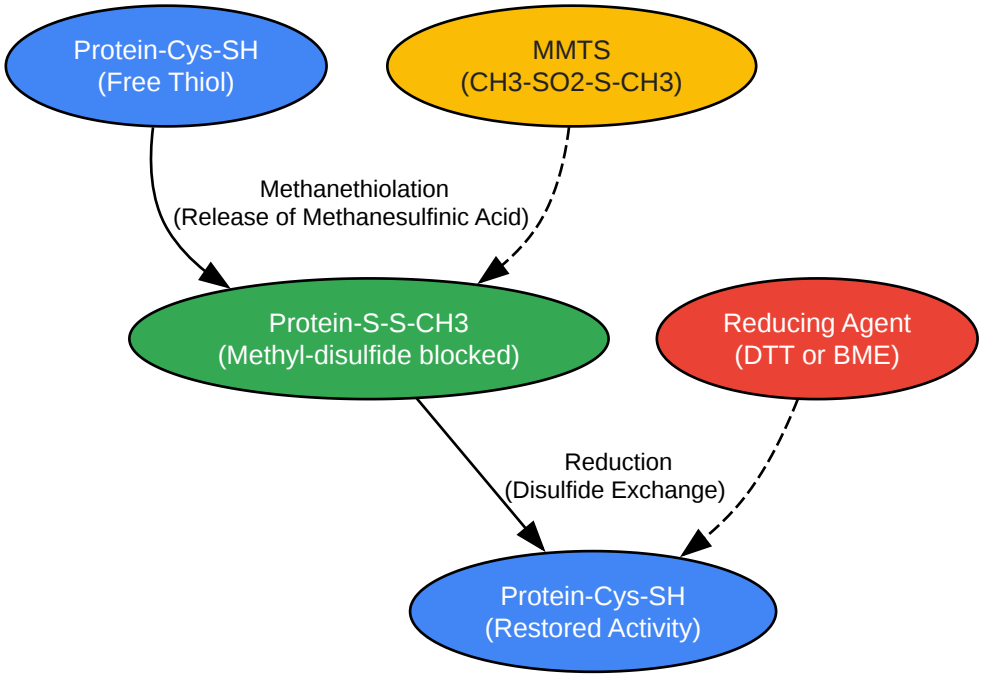
Q: How do I handle the volatility? A: MMTS has a strong, unpleasant sulfur odor and is volatile.

- Always handle in a fume hood.
- Chill the reagent before pipetting to reduce vapor pressure.
- Use positive displacement pipettes if available, as the low surface tension and high volatility can cause dripping from air-displacement pipettes.

Reaction Mechanism & Reversibility[2]

Understanding the chemistry is vital for troubleshooting "failed" blocking experiments.

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Caption: The reversible modification cycle. MMTS blocks the thiol via a disulfide bond, which can be cleaved by reducing agents to restore the native protein.

Troubleshooting Guide

Scenario 1: "My protein precipitated after adding MMTS."

- Cause A: Solvent Shock. If you added a large volume of DMSO stock directly to the protein.
  - Fix: Ensure the final DMSO concentration is < 1% (or your protein's tolerance limit).
- Cause B: Over-modification. Modifying buried hydrophobic cysteines can destabilize the fold.
  - Fix: Titrate MMTS concentration down (e.g., 0.1 mM instead of 10 mM) or reduce incubation time.
- Cause C: pH too low.
  - Fix: Ensure pH is near 7.0–8.0. At low pH (< 6.0), solubility of the reagent or protein may change, though MMTS reactivity also drops.

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Scenario 2: "Incomplete Blocking (Free thiols detected after reaction)."

- Cause A: Hydrolysis. The MMTS stock was old or stored in water.
  - Fix: Make fresh stock in DMSO.
- Cause B: Oxidation. The protein cysteines were already oxidized (disulfides) before MMTS addition.
  - Fix: Pre-treat protein with DTT, then desalt (remove DTT) using a spin column or dialysis under inert gas, then add MMTS immediately. You cannot add MMTS while DTT is present (they will react with each other).
- Cause C: pH too low.
  - Fix: The thiolate anion (S-) is the reactive species. Reactivity decreases significantly below pH 7. Adjust buffer to pH 7.5–8.0.

Scenario 3: "I cannot reverse the modification."

- Cause: You might be using a weak reducing agent or insufficient concentration.
- Fix: Use DTT (10–50 mM) or

  -Mercaptoethanol (BME). Incubate for 15–30 minutes at room temperature or 37°C. TCEP is also effective but DTT is the gold standard for reversing mixed disulfides.

Standard Operating Procedure: Cysteine Blocking

Objective: Completely block free sulfhydryl groups on a purified protein.

Reagents:

- Reaction Buffer: 100 mM Sodium Phosphate or HEPES, pH 7.5–8.0, 1 mM EDTA (to chelate metals that catalyze oxidation).
- MMTS Stock: 200 mM in anhydrous DMSO (Freshly prepared).

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- Protein: 1–10 mg/mL in Reaction Buffer.

Protocol:

- Preparation:
  - Thaw MMTS stock. If solid, warm gently in hands.
  - Ensure Protein is in Reaction Buffer. Note: Tris buffers are acceptable but can contain amine impurities; Phosphate/HEPES are preferred.
- Reaction:
  - Add MMTS to the protein solution to a final concentration of 1–10 mM. (Usually a 20-fold molar excess over total thiols is sufficient).
  - Tip: Predilute the DMSO stock into buffer immediately before adding to protein if the volume is too small to pipette accurately.
  - Incubate for 15–30 minutes at Room Temperature (20–25°C).
- Quenching (Optional but Recommended):
  - If downstream applications are sensitive to MMTS, remove excess reagent using a Desalting Spin Column (e.g., Zeba or PD-10) equilibrated with the buffer of choice.
  - Alternative: Dialysis (slower, risk of oxidation).
- Validation (Self-Validating Step):
  - Perform an Ellman's Assay (DTNB) on a small aliquot.
  - Result: The MMTS-treated sample should show zero absorbance at 412 nm compared to the untreated control.
- Reversal (If required):
  - Add DTT to a final concentration of 10–50 mM. Incubate 30 mins.

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- Desalt to remove DTT and methanethiol byproducts.

References

- Karlin, A., & Akabas, M. H. (1998). Substituted-cysteine accessibility method. Methods in Enzymology, 293, 123-145. Available at: [Link]
- Kenyon, G. L., & Bruice, T. W. (1977). Novel sulfhydryl reagents. Methods in Enzymology, 47, 407-430.

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Sources

- 1. Thermo Scientific Pierce MMTS (methyl methanethiosulfonate) 200 mg | Buy Online | Thermo Scientific™ | Fisher Scientific [fishersci.fi]
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